

Core Directive: The Ortho-Functionalized Scaffold

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: *Methyl 2-hydrazinylbenzoate*

CAS No.: 133690-87-6

Cat. No.: B3098461

[Get Quote](#)

Methyl 2-hydrazinylbenzoate (CAS: 21533-63-1 for HCl salt) represents a critical "ortho-functionalized" building block in medicinal chemistry. Unlike simple phenylhydrazines, the presence of the ester group at the ortho position relative to the hydrazine moiety creates a pre-organized molecular architecture. This proximity is not merely structural; it is the thermodynamic driving force for intramolecular cyclization, making this compound a privileged scaffold for synthesizing fused nitrogen heterocycles such as indazolones, quinazolinones, and benzotriazines.

For researchers, the value of this compound lies in its "latent reactivity." It behaves as a standard nucleophile until triggered (thermally or catalytically) to collapse into a bicyclic system, often releasing methanol as a stable byproduct.

Physicochemical Profile

The hydrochloride salt is the preferred form for storage and handling due to the inherent instability of free aryl hydrazines toward oxidation.

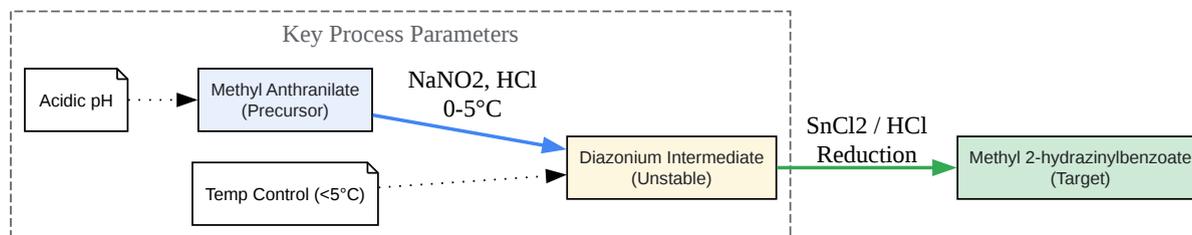
Property	Data
IUPAC Name	Methyl 2-hydrazinylbenzoate hydrochloride
Common Synonyms	Methyl 2-hydrazinobenzoate HCl; 2-Carbomethoxyphenylhydrazine
CAS Number	21533-63-1 (HCl salt); 1677-71-0 (Free base)
Molecular Formula	C ₈ H ₁₁ ClN ₂ O ₂ (HCl salt)
Molecular Weight	202.64 g/mol (HCl salt); 166.18 g/mol (Free base)
Melting Point	205–207 °C (Decomposes)
Appearance	White to off-white crystalline powder
Solubility	Soluble in water, DMSO, Methanol; Insoluble in non-polar ether/hexane
Acidity (pKa)	~3.5 (Hydrazine protonated form)

Synthetic Routes & Production

The industrial and laboratory synthesis of **methyl 2-hydrazinylbenzoate** follows a classical diazo-reduction pathway. This method preserves the sensitive ester group while converting the aniline to a hydrazine.

Mechanism of Synthesis

- **Diazotization:** Methyl anthranilate (Methyl 2-aminobenzoate) is treated with sodium nitrite in hydrochloric acid at 0–5°C. The ester group remains intact due to the acidic conditions.
- **Reduction:** The resulting diazonium salt is reduced in situ. Stannous chloride (SnCl₂) is the historical standard for high yields, though sulfite reduction is a greener alternative.



[Click to download full resolution via product page](#)

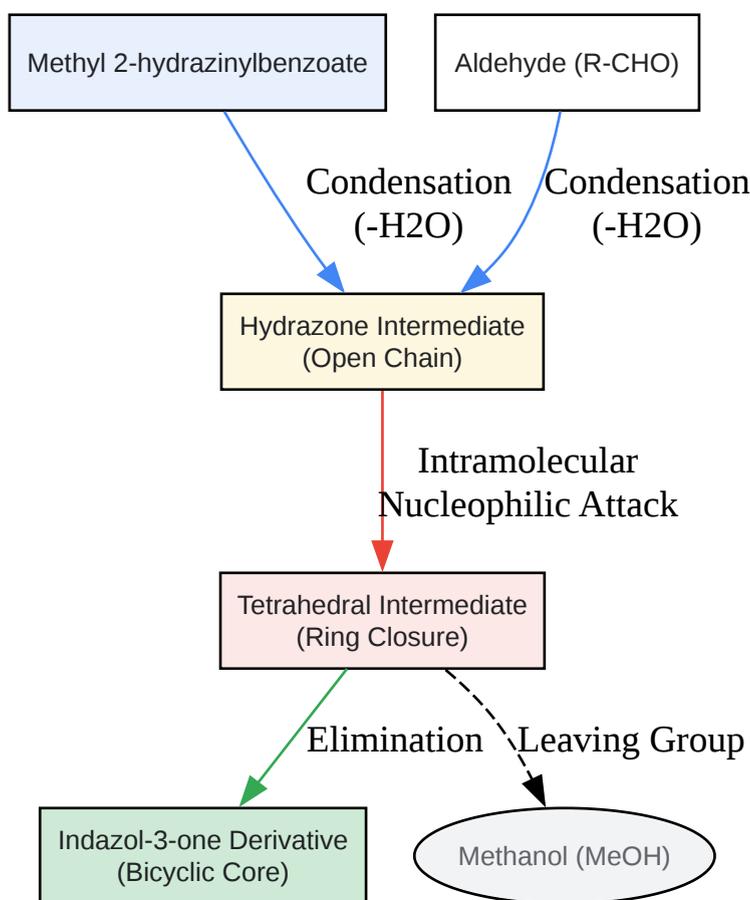
Figure 1: Synthetic pathway via diazotization-reduction. Strict temperature control is required to prevent hydrolysis of the diazonium intermediate to a phenol.

Reactivity & Mechanistic Insight: The Indazolone Gateway

The primary utility of **methyl 2-hydrazinylbenzoate** is its ability to access the Indazol-3-one core. This reaction proceeds via a condensation-cyclization sequence.

The "Ortho-Effect" Mechanism

When reacted with an aldehyde (R-CHO), the hydrazine nitrogen (N-beta) first attacks the carbonyl to form a hydrazone. This intermediate places the nucleophilic nitrogen (N-alpha) in perfect proximity to the electrophilic ester carbonyl. Under basic or acidic catalysis, the nitrogen attacks the ester, expelling methanol and closing the ring.



[Click to download full resolution via product page](#)

Figure 2: The cascade reaction from hydrazine to indazolone. The hydrazone formation is the rate-determining step in neutral media, while cyclization is rapid.

Experimental Protocol: Synthesis of Indazol-3-one Derivative

Objective: Synthesis of 1,2-dihydro-3H-indazol-3-one via cyclization of **methyl 2-hydrazinylbenzoate**.

Reagents:

- **Methyl 2-hydrazinylbenzoate** HCl (1.0 eq)[1][2]
- Benzaldehyde (1.0 eq)

- Ethanol (Solvent, 10 mL/g)
- Triethylamine (1.1 eq, to neutralize HCl)
- Acetic Acid (Cat., 5 mol%)[3]

Procedure:

- Preparation: In a round-bottom flask equipped with a magnetic stir bar, suspend **Methyl 2-hydrazinylbenzoate** HCl (10 mmol, 2.02 g) in absolute ethanol (20 mL).
- Neutralization: Add Triethylamine (11 mmol, 1.5 mL) dropwise. The solution should clarify as the free base is liberated.
- Condensation: Add Benzaldehyde (10 mmol, 1.06 g) and catalytic Acetic Acid (0.5 mmol). Stir at room temperature for 30 minutes. A precipitate (the hydrazone intermediate) may begin to form.[3]
- Cyclization: Heat the reaction mixture to reflux (80°C) for 4–6 hours. Monitor by TLC (Ethyl Acetate:Hexane 1:1). The spot for the hydrazone will disappear, replaced by a more polar spot (Indazolone).
- Workup: Cool the mixture to 0°C. The product often crystallizes directly from the reaction mixture. Filter the solid.[3]
- Purification: Wash the filter cake with cold ethanol and diethyl ether. Recrystallize from ethanol/water if necessary.

Validation:

- ¹H NMR (DMSO-d₆): Look for the disappearance of the methyl ester singlet (~3.8 ppm) and the appearance of the amide/hydrazide proton (~11-12 ppm).

Handling & Stability (Safety)

- Hazard Class: Irritant (Skin/Eye/Respiratory).

- Storage: Store at 2–8°C under inert atmosphere (Argon/Nitrogen). Hydrazines are prone to air oxidation, turning pink/brown upon degradation.
- Incompatibility: Strong oxidizing agents, acid chlorides (unless reaction is intended), and strong bases (causes premature hydrolysis of the ester).
- PPE: Nitrile gloves and safety glasses are mandatory. Hydrazine derivatives are potential sensitizers; avoid inhalation of dust.

References

- PubChem Compound Summary. (n.d.). 2-Hydrazinobenzoic acid methyl ester hydrochloride (CID 21533-63-1).[1][2][4][5] National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- Organic Chemistry Portal. (n.d.). Synthesis of Indazolones. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 21533-63-1 CAS|2-胼基苯甲酸甲酯盐酸盐|生产厂家|价格信息 [m.chemicalbook.com]
- 2. 2-HYDRAZINOBENZOIC ACID METHYL ESTER HYDROCHLORIDE suppliers & manufacturers in China [m.chemicalbook.com]
- 3. researchgate.net [researchgate.net]
- 4. 21533-63-1 CAS|2-胼基苯甲酸甲酯盐酸盐|生产厂家|价格信息 [m.chemicalbook.com]
- 5. 2-HYDRAZINOBENZOIC ACID METHYL ESTER HYDROCHLORIDE suppliers & manufacturers in China [m.chemicalbook.com]
- To cite this document: BenchChem. [Core Directive: The Ortho-Functionalized Scaffold]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3098461#methyl-2-hydrazinylbenzoate-chemical-properties\]](https://www.benchchem.com/product/b3098461#methyl-2-hydrazinylbenzoate-chemical-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com